

# A Comprehensive Analysis of Propylene Glycol Diacetate for Laboratory Applications

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## Compound of Interest

Compound Name: *Propylene glycol diacetate*

Cat. No.: *B174932*

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This technical guide provides an in-depth analysis of the safety data for **propylene glycol diacetate**, tailored for researchers, scientists, and professionals in drug development. Below, you will find a comprehensive summary of its properties, toxicological profile, and safe handling procedures, presented in a format designed for easy reference and integration into laboratory protocols.

## Section 1: Physical and Chemical Properties

**Propylene glycol diacetate** is a colorless liquid with a mild, fruity odor.<sup>[1]</sup> It is valued in various applications for its solvent properties.<sup>[2][3]</sup> Understanding its physical and chemical characteristics is fundamental to its safe handling and use in experimental settings.

Property	Value	Source
CAS Number	623-84-7	[4]
Molecular Formula	C7H12O4	[2]
Molecular Weight	160.17 g/mol	[5]
Boiling Point	190-191 °C	[6]
Melting Point	-31 °C	[6]
Flash Point	83.89 °C to 121 °C	[2][7]
Autoignition Temperature	431 °C	[6]
Density	1.05 g/mL at 25 °C	[8]
Vapor Pressure	<1 hPa at 20 °C	[1]
Solubility in Water	90 g/L	[1]
LogP (Octanol/water partition coefficient)	0.8	[6]
Explosive Limits	2.8-12.7% (V)	[1]

## Section 2: Toxicological Data

The toxicological profile of **propylene glycol diacetate** indicates a low level of acute toxicity. However, adherence to safety protocols is essential to minimize any potential risks in a laboratory environment.

Toxicological Endpoint	Result	Species	Method	Source
Acute Oral Toxicity (LD50)	13530 mg/kg	Rabbit	Not Specified	[1]
Acute Dermal Toxicity (LD50)	> 2,000 mg/kg	Rabbit	OECD Test Guideline 402	[9]
Acute Intraperitoneal Toxicity (LD50)	1,480.5 mg/kg	Rat	Not Specified	[9]
Skin Corrosion/Irritation	No skin irritation	Rabbit	OECD Test Guideline 404	[9]
Serious Eye Damage/Irritation	No eye irritation	Rabbit	OECD Test Guideline 405	[9][10]
Respiratory or Skin Sensitization	Does not cause skin sensitization	Guinea pig	OECD Test Guideline 406	[9]
Germ Cell Mutagenicity	Negative	Chinese hamster ovary cells	OECD Test Guideline 473	[9]

## Section 3: Ecotoxicological Data

Understanding the environmental impact of **propylene glycol diacetate** is crucial for proper disposal and in case of accidental release.

Ecotoxicological Endpoint	Result	Species	Method	Source
Toxicity to Fish (LC50)	82 mg/l (96 h)	Poecilia reticulata (guppy)	OECD Test Guideline 203	[9]
Toxicity to Daphnia (EC50)	237 mg/l (48 h)	Daphnia magna (Water flea)	OECD Test Guideline 202	[9]
Biodegradability	Readily biodegradable (potential)	Not Specified	Based on structural similarity to ethylene glycol diacetate	[5][6]

## Section 4: Experimental Protocols

The toxicological data presented are based on standardized OECD (Organisation for Economic Co-operation and Development) guidelines. A brief overview of these methodologies is provided below.

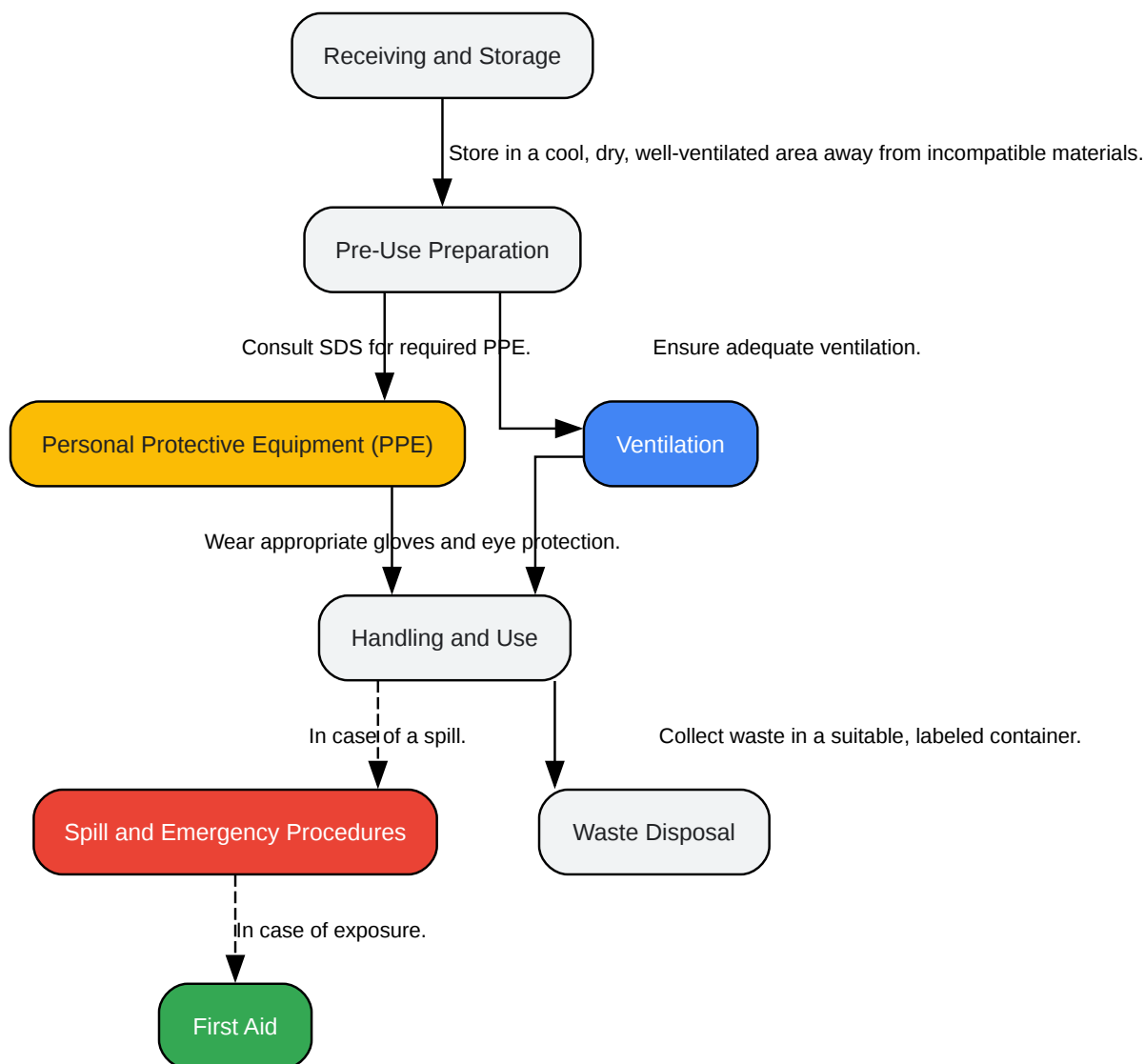
- OECD Test Guideline 402 (Acute Dermal Toxicity): This test involves the application of the substance to the shaved skin of laboratory animals (typically rabbits) for 24 hours. The animals are then observed for signs of toxicity and mortality over a 14-day period to determine the dermal LD50 value.[9]
- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): A small amount of the substance is applied to the skin of a test animal (usually a rabbit) under a gauze patch. The skin is observed for signs of irritation, such as redness and swelling, at specified intervals.[9]
- OECD Test Guideline 405 (Acute Eye Irritation/Corrosion): The substance is instilled into the eye of a test animal (typically a rabbit). The eye is then examined for signs of irritation, such as redness, swelling, and corneal opacity, at various time points.[9]
- OECD Test Guideline 406 (Skin Sensitization): This guideline, often referred to as the Buehler Test, involves inducing a potential allergic reaction by repeated application of the

substance to the skin of guinea pigs. After a rest period, the animals are challenged with a non-irritating concentration of the substance to observe for any allergic response.[9]

- OECD Test Guideline 473 (In Vitro Mammalian Chromosome Aberration Test): This in vitro test exposes cultured mammalian cells (like Chinese hamster ovary cells) to the test substance. The cells are then examined for chromosomal abnormalities.[9]
- OECD Test Guideline 203 (Fish, Acute Toxicity Test): Fish are exposed to the test substance in their water for a 96-hour period. The concentration that is lethal to 50% of the fish (LC50) is determined.[9]
- OECD Test Guideline 202 (Daphnia sp. Acute Immobilisation Test): Daphnia are exposed to the test substance in their water for 48 hours. The concentration that immobilizes 50% of the daphnia (EC50) is determined.[9]

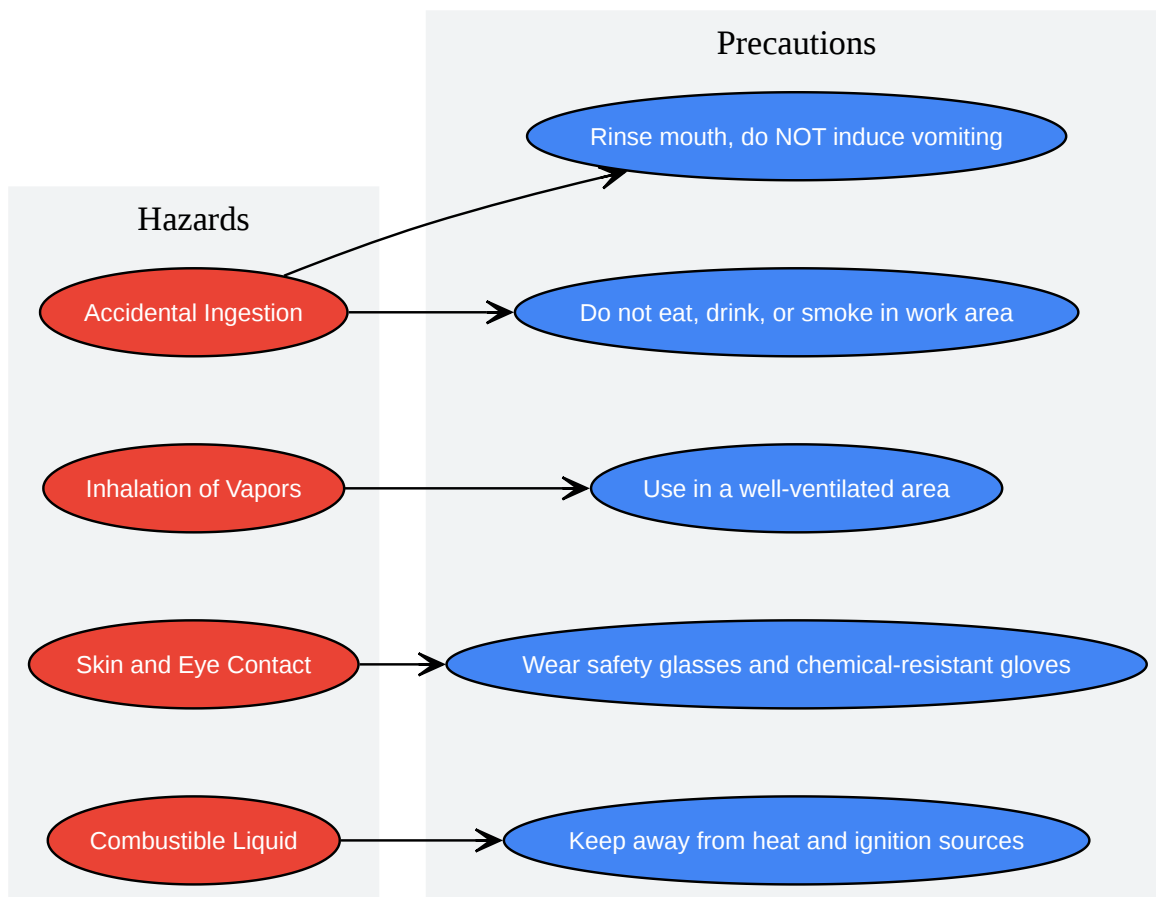
## Section 5: Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are paramount when working with any chemical. The following diagrams illustrate the recommended workflow for safe handling and the logical relationship between hazards and precautions.



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Caption: Workflow for the safe handling of **propylene glycol diacetate** in a laboratory setting.



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Caption: Relationship between the hazards of **propylene glycol diacetate** and the corresponding safety precautions.

## Section 6: Personal Protective Equipment (PPE)

Based on the safety data sheets, the following personal protective equipment is recommended when handling **propylene glycol diacetate**:

- Eye Protection: Safety glasses with side-shields or goggles are essential to prevent eye contact.<sup>[10]</sup>
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn to prevent skin contact.<sup>[11]</sup>

- Skin and Body Protection: A lab coat or other protective clothing should be worn to minimize the risk of skin exposure.[10]
- Respiratory Protection: If working in an area with inadequate ventilation or where vapors may be generated, a NIOSH-approved respirator for organic vapors may be necessary.[10]  
[12]

## Section 7: First Aid Measures

In the event of exposure to **propylene glycol diacetate**, the following first aid measures should be taken immediately:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[10]
- After Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[4]
- After Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[10]
- After Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical advice.[4]

## Section 8: Storage and Disposal

- Storage: Store **propylene glycol diacetate** in a tightly closed container in a cool, dry, and well-ventilated area.[10] Keep it away from heat, sparks, and open flames, as it is a combustible liquid.[9] It should be stored separately from strong oxidants.[12]
- Disposal: Dispose of waste **propylene glycol diacetate** and contaminated materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[9]

This guide is intended to provide a thorough overview of the safety data for **propylene glycol diacetate** for use in research and development settings. Always refer to the most current



Safety Data Sheet (SDS) provided by your supplier for the most detailed and up-to-date information.

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- To cite this document: BenchChem. [A Comprehensive Analysis of Propylene Glycol Diacetate for Laboratory Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174932#propylene-glycol-diacetate-safety-data-sheet-analysis-for-research-labs]

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